

Technical Guide: Structure-Activity Relationship (SAR) of 1H-Indazole-4-Amine Analogs

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Compound of Interest

Compound Name: 1-Propyl-1H-indazol-4-amine

Cat. No.: B13234264

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Executive Summary

The 1H-indazol-4-amine scaffold represents a privileged pharmacophore in modern medicinal chemistry, particularly in the design of ATP-competitive kinase inhibitors. Unlike the more common 3-amino or 5/6-amino indazole isomers, the 4-amino substitution pattern offers a unique vector for targeting the hinge region and the solvent-exposed front of the ATP-binding pocket.

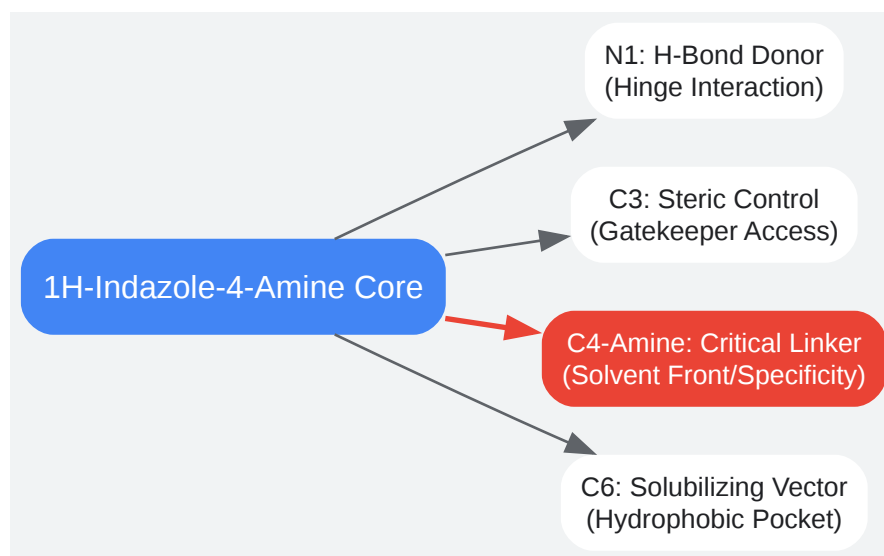
This guide analyzes the structure-activity relationship (SAR) of this specific chemotype, focusing on its application in inhibiting Lymphocyte-specific protein tyrosine kinase (Lck) and Polo-like kinase 4 (PLK4). It details the synthetic accessibility, key molecular interactions, and validated experimental protocols for evaluating these analogs.^[1]

Scaffold Architecture & Pharmacophore Analysis

The 1H-indazole core functions as a bioisostere of the purine ring found in ATP.^[1] The 4-amino group is critical because it often serves as a "linker" to an external aryl or heteroaryl ring, positioning the inhibitor to span the gatekeeper residue.

Core Numbering and Electronic Features

The 1H-tautomer is generally the thermodynamically preferred species in solution. The nitrogen at position 1 (N1) typically acts as a hydrogen bond donor, while N2 acts as an acceptor, engaging the kinase hinge region.



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Figure 1: Pharmacophore mapping of the 1H-indazole-4-amine scaffold.

Detailed Structure-Activity Relationship (SAR)

The C4-Amine Linker (The Anchor)

The amino group at position 4 is rarely a free primary amine in the final drug candidate; it is typically functionalized (e.g., acylated or arylated).

- **H-Bonding:** The NH of the 4-amino group often forms a critical hydrogen bond with backbone carbonyls in the kinase hinge region or specific residues like Glu or Asp in the active site.
- **Substitution:** Replacing the 4-amino linker with an ether (-O-) or methylene (-CH₂-) often results in a loss of potency (10-100 fold), confirming the necessity of the nitrogen atom's H-bond donor capability.

The C6 Position (The Extension)

In many PLK4 and Lck inhibitors, the C6 position is substituted with solubilizing groups (e.g., piperazines, morpholines) or halogens (Br, F).

- **Halogens:** A bromine at C6 (as in 6-bromo-1H-indazol-4-amine) fills the hydrophobic pocket adjacent to the ATP binding site, increasing affinity.
- **Solubility:** Extension at C6 allows the molecule to reach the solvent interface, improving ADME properties without disrupting the core binding mode.

Case Study: Lck Inhibition

Research into Lck inhibitors has demonstrated that N-4-pyrimidinyl-1H-indazol-4-amines are potent bioisosteres for 2,4-dianilino pyrimidines. The indazole ring replaces a phenol moiety, improving oral pharmacokinetics while maintaining nanomolar potency.

Comparative Potency Data (Representative Series)

Table 1: SAR of N-(pyrimidin-4-yl)-1H-indazol-4-amine derivatives against Lck.

Compound ID	R1 (Indazole N1)	R2 (C6-Position)	R3 (Pyrimidinyl -C2)	Lck IC50 (nM)	Selectivity Note
IND-4A-01	H	H	Phenylamino	120	Baseline activity
IND-4A-02	Methyl	H	Phenylamino	45	N1-Methyl improves lipophilicity
IND-4A-03	Methyl	Br	Phenylamino	12	Br fills hydrophobic pocket
IND-4A-04	Methyl	Morpholino	Phenylamino	28	Improved solubility, slight potency loss
IND-4A-Lead	Methyl	H	3-hydroxy-phenyl	< 5	Critical H-bond match

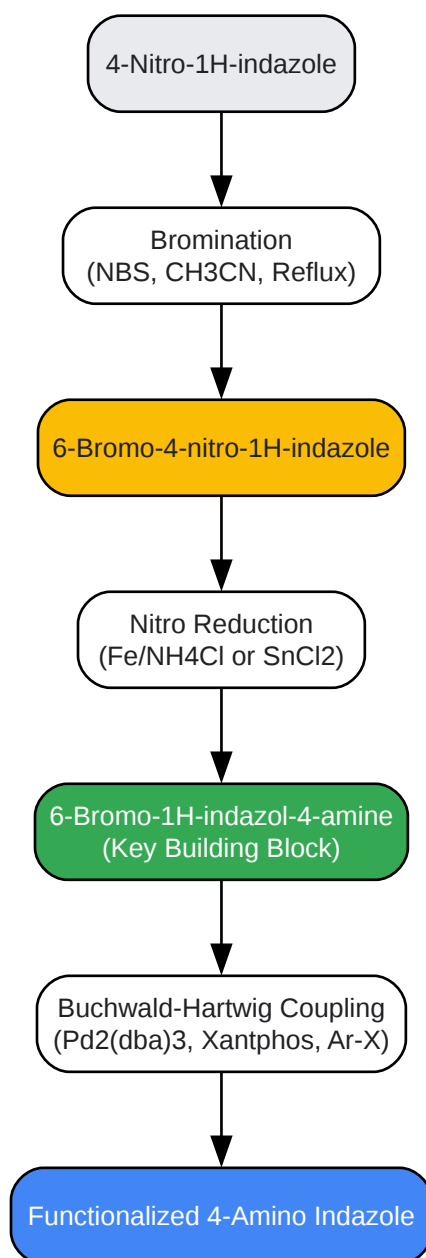
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Key Insight: The combination of the indazole scaffold with a pyrimidine ring at the 4-amino position creates a "bi-dentate" binder that clamps onto the kinase hinge, mimicking the adenine ring of ATP more effectively than monocyclic analogs.

Synthetic Pathways[2][3][4][5][6]

The synthesis of 1H-indazol-4-amine derivatives typically proceeds from nitro-substituted precursors. The 6-bromo-4-nitro-1H-indazole intermediate is the industry standard for accessing this chemical space because it allows for divergent synthesis at both the 4-position (via reduction/amination) and the 6-position (via cross-coupling).

Validated Synthetic Route



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Figure 2: Divergent synthetic pathway from commercially available starting materials.

Protocol: Nitro Reduction to Amine (Step 2)

Objective: Selective reduction of the nitro group to the primary amine without dehalogenating the bromine at C6.

- Reagents: 6-bromo-4-nitro-1H-indazole (1.0 eq), Iron powder (5.0 eq), Ammonium Chloride (NH₄Cl, 10.0 eq), Ethanol/Water (3:1 v/v).
- Procedure:
 - Dissolve the nitro-indazole in the Ethanol/Water mixture.
 - Add Iron powder and NH₄Cl.
 - Heat to reflux (80°C) for 2–4 hours. Monitor by TLC (Ethyl Acetate/Hexane).
 - Workup: Filter the hot mixture through Celite to remove iron residues. Wash the pad with hot ethanol.
 - Concentrate the filtrate under reduced pressure.
 - Partition between Ethyl Acetate and saturated NaHCO₃. Dry organic layer over Na₂SO₄.
[\[2\]](#)
- Validation: The product should show a characteristic broad singlet for NH₂ (~5.0–6.0 ppm) in ¹H-NMR and loss of the nitro group signals.

Experimental Protocols: Kinase Inhibition Assay

To validate the biological activity of synthesized analogs, a Luminescence-Based Kinase Assay (e.g., ADP-Glo) is recommended for its high sensitivity and resistance to fluorescent interference.

ADP-Glo Assay Workflow (Lck/PLK4)

Principle: Measures the conversion of ATP to ADP by the kinase.[\[3\]](#) The generated ADP is converted back to ATP, which is then quantified by Luciferase.[\[3\]](#)

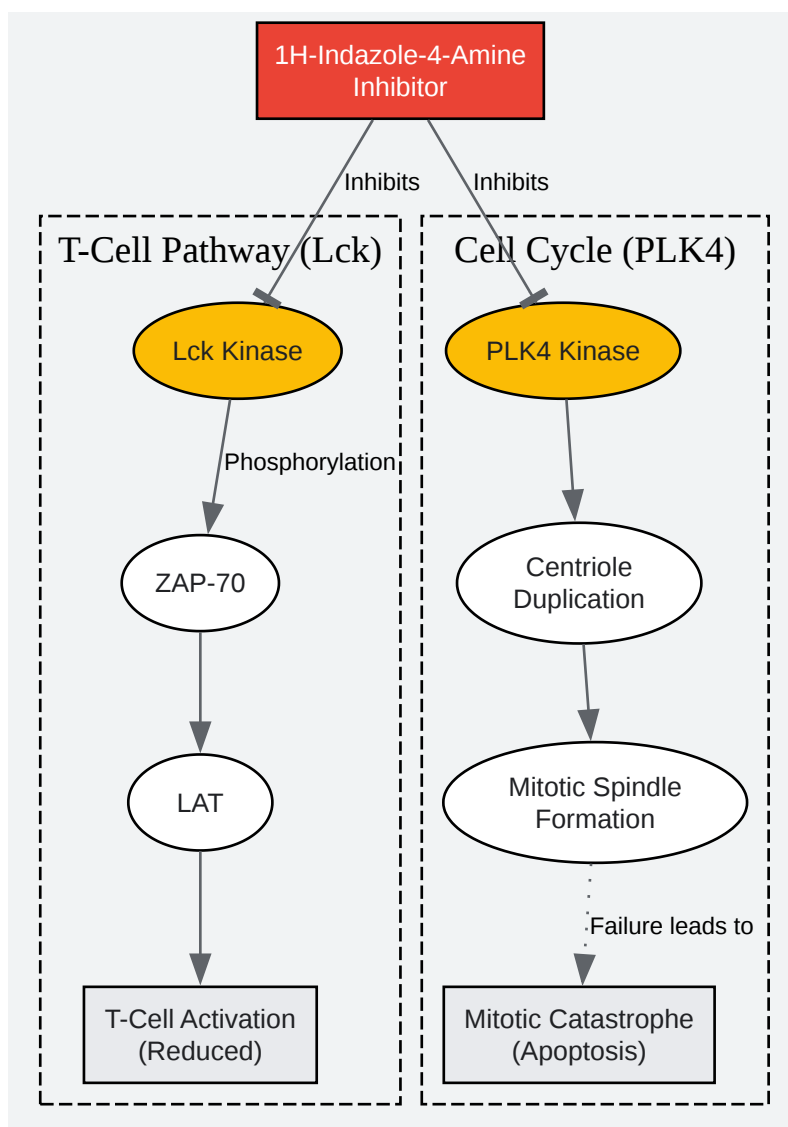
- Preparation:
 - Kinase Buffer: 40 mM Tris (pH 7.5), 20 mM MgCl₂, 0.1 mg/mL BSA, 50 μM DTT.
 - Compounds: Prepare 3-fold serial dilutions in 100% DMSO (Top conc: 10 μM).

- Reaction Assembly (384-well plate):
 - Add 2 μ L of inhibitor (or DMSO control).
 - Add 4 μ L of Kinase enzyme (Lck or PLK4, optimized concentration, typically 1–5 ng/well).
 - Incubate for 10 min at Room Temperature (RT) to allow inhibitor binding.
 - Add 4 μ L of Substrate/ATP mix (Poly[Glu:Tyr] substrate + 10 μ M ATP).
 - Incubate for 60 min at RT (Kinase Reaction).
- Detection:
 - Add 10 μ L ADP-Glo Reagent (stops reaction, depletes remaining ATP). Incubate 40 min.
 - Add 20 μ L Kinase Detection Reagent (converts ADP to ATP -> Light). Incubate 30 min.
- Readout: Measure Luminescence (RLU) on a plate reader (e.g., EnVision).
- Analysis: Calculate % Inhibition =

. Fit to sigmoidal dose-response to determine IC50.[\[1\]](#)

Biological Context: Downstream Signaling

Inhibition of Lck (in T-cells) or PLK4 (in dividing cells) leads to distinct phenotypic outcomes.



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Figure 3: Downstream effects of Lck and PLK4 inhibition by indazole analogs.

References

- Arnold, L. D., et al. N-4-Pyrimidinyl-1H-indazol-4-amine inhibitors of Lck: indazoles as phenol isosteres with improved pharmacokinetics. *Bioorganic & Medicinal Chemistry Letters*, 2007. [\[Link\]](#)
- Laufer, R., et al. Discovery of inhibitors of the mitotic kinase TTK based on N-(3-(3-sulfamoylphenyl)-1H-indazol-5-yl)-acetamides and carboxamides. *Bioorganic & Medicinal Chemistry*, 2014. [\[Link\]](#)

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